

Material Safety Data Sheet (MSDS) for 2,3-Dimethylphenol

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Compound of Interest

Compound Name: 2,3-Dimethylphenol

Cat. No.: B072121

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An In-Depth Technical Guide to the Material Safety Data Sheet for **2,3-Dimethylphenol**

This guide provides an in-depth analysis of the safety protocols and material characteristics of **2,3-Dimethylphenol** (CAS No. 526-75-0), tailored for researchers, scientists, and professionals in drug development. Moving beyond a standard Material Safety Data Sheet (MSDS), this document contextualizes the data, explaining the causality behind safety procedures and offering field-proven insights for laboratory applications.

Introduction: Understanding 2,3-Dimethylphenol

2,3-Dimethylphenol, also known as 2,3-Xylenol, is an aromatic organic compound with significant utility in organic synthesis.[1] It serves as a crucial intermediate in the production of antioxidants, pharmaceuticals, dyes, and other specialty chemicals.[2] However, its utility is matched by a hazardous profile that demands rigorous adherence to safety protocols. This guide is structured to provide a comprehensive understanding of these hazards and to establish a framework for safe handling, emergency response, and risk mitigation in a professional laboratory setting.

Section 1: Core Chemical and Physical Identity

A foundational understanding of a chemical's physical properties is the first step in a thorough risk assessment. These properties dictate storage conditions, predict its behavior in various experimental setups, and inform emergency response strategies. For instance, its relatively

high flash point suggests it is not flammable at ambient temperatures, but its vapor can form explosive mixtures with air if heated.[3]

Property	Value	Source(s)
Chemical Name	2,3-Dimethylphenol	[4]
Synonyms	2,3-Xylenol, 3-Hydroxyl-o-xylene, vic-o-Xylenol	[3][5][6]
CAS Number	526-75-0	[3]
Molecular Formula	C ₈ H ₁₀ O	[3][4]
Molecular Weight	122.17 g/mol	[3][7]
Appearance	Colorless to brown crystalline solid	[1][4]
Odor	Sweet, tarry odor	[4]
Melting Point	70 - 73 °C (158 - 163 °F)	[1][8]
Boiling Point	217 °C (423 °F) at 760 mmHg	[1][8]
Flash Point	95 °C (203 °F) - closed cup	[3][6]
Solubility	Slightly soluble in water; soluble in alcohol, ether, benzene, chloroform, and alkali solutions.[1][4][9]	
Vapor Density	4.2 (Air = 1)	[4]

Section 2: Hazard Identification and Risk Assessment

2,3-Dimethylphenol is classified as a hazardous substance under the Globally Harmonized System (GHS).[5] Understanding these classifications is crucial for preventing exposure and mitigating risk. The chemical is acutely toxic if ingested or absorbed through the skin and causes severe chemical burns to skin and eyes.[3][10]

GHS Hazard Classification:

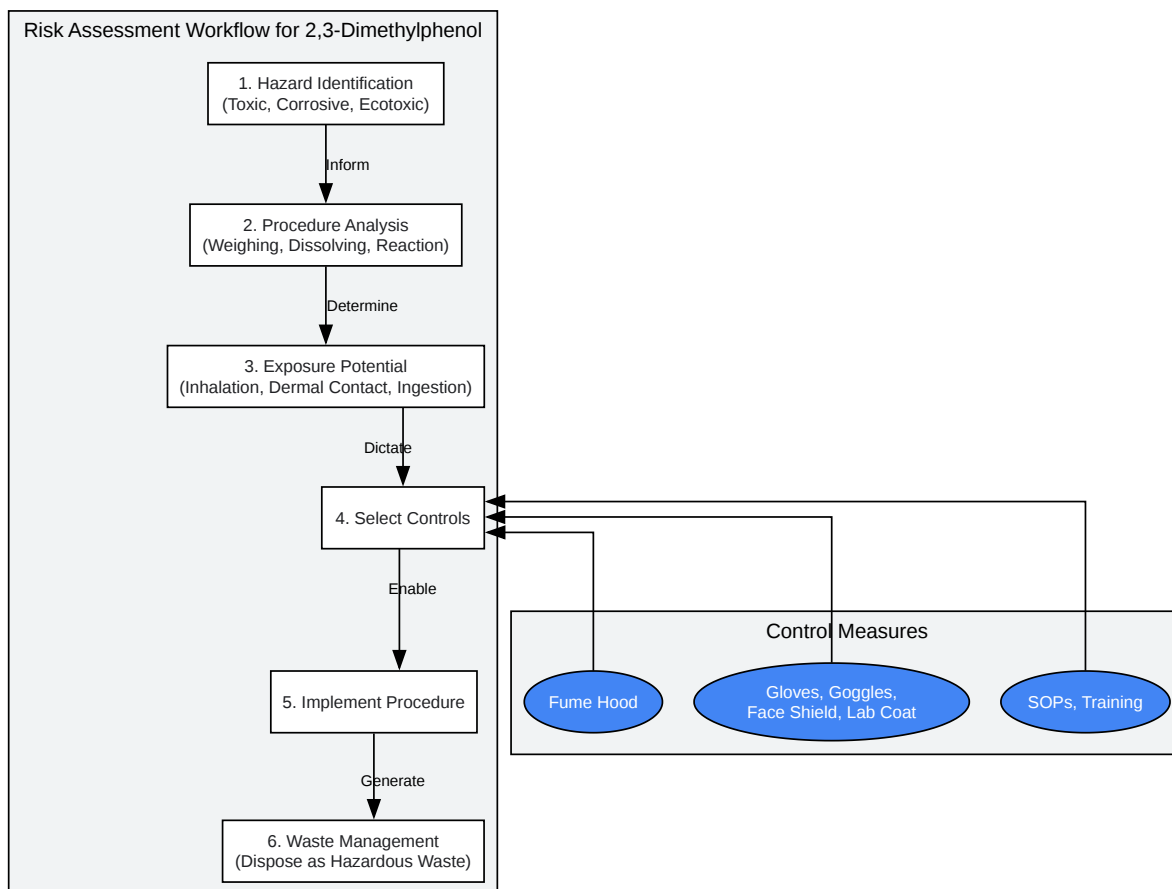
- Acute Toxicity, Oral (Category 3): H301 - Toxic if swallowed.[5]
- Acute Toxicity, Dermal (Category 3): H311 - Toxic in contact with skin.[5]
- Skin Corrosion (Category 1B): H314 - Causes severe skin burns and eye damage.[5]
- Serious Eye Damage (Category 1): H318 - Causes serious eye damage.[8]
- Aquatic Toxicity, Chronic (Category 2): H411 - Toxic to aquatic life with long lasting effects.[5]

Signal Word: Danger[3][5]

Hazard Pictograms:

The Logic of Risk Assessment

Before any procedure involving **2,3-Dimethylphenol**, a systematic risk assessment is mandatory. This process is not merely a checklist but a scientific workflow designed to identify potential exposure scenarios and implement robust control measures. The causality is simple: by anticipating risks, we can select the appropriate controls to prevent incidents.



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Caption: Risk assessment workflow for handling **2,3-Dimethylphenol**.

Section 3: Emergency Response Protocols

In the event of an exposure or emergency, immediate and correct action is critical to minimizing harm. The corrosive nature of this compound means that any delay in response can result in severe tissue damage.[11]

First-Aid Measures

The primary objective of first aid is to decontaminate the individual and seek immediate professional medical help. Always show the safety data sheet to the responding medical personnel.[5]

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, also under the eyelids.[3] Remove contact lenses if present and easy to do.[3] Immediate medical attention is required.[3] The extended flushing is necessary to ensure all traces of the corrosive solid are removed from the delicate eye tissue.
- **Skin Contact:** Immediately take off all contaminated clothing and shoes.[5] Rinse the affected skin area with plenty of water and soap.[10] Take the victim immediately to a hospital.[5] The toxicity of this compound upon dermal absorption necessitates professional medical evaluation, even if no initial symptoms like redness are apparent.[11]
- **Inhalation:** Remove the person to fresh air and keep them comfortable for breathing.[3] If the person is not breathing, provide artificial respiration.[5] Immediately call a POISON CENTER or doctor.[3] Inhalation can cause severe irritation and potential edema of the larynx and bronchi.[11]
- **Ingestion:** Rinse the mouth thoroughly with water.[5] Do NOT induce vomiting.[3] The corrosive nature of the chemical means that inducing vomiting can cause a second wave of damage to the esophagus and throat.[3] Call a physician or POISON CENTER immediately.[10]

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use carbon dioxide (CO₂), dry chemical powder, alcohol-resistant foam, or a water spray.[3][10]
- **Specific Hazards:** When heated to decomposition, it emits acrid smoke and toxic fumes, including carbon monoxide and carbon dioxide.[4][11]

- Protective Equipment: Firefighters must wear a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand mode and full protective gear to prevent contact with skin and eyes.[3]

Section 4: Safe Handling and Exposure Control

Preventing exposure is the most effective safety strategy. This is achieved through a combination of engineering controls, administrative controls (protocols), and personal protective equipment (PPE).

- Engineering Controls: Always handle **2,3-Dimethylphenol** inside a certified chemical fume hood to control dust and vapor.[5] Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[3]
- Personal Protective Equipment (PPE): The selection of PPE is dictated by the procedure's risk of exposure. The table below provides a validated system for PPE selection.

Task	Required PPE	Rationale
Handling Solid	Nitrile or neoprene gloves, chemical safety goggles, lab coat.	Prevents incidental skin contact and protects eyes from dust particles.
Weighing/Transfer	Double-gloving, chemical safety goggles, face shield, lab coat.	A face shield provides an extra layer of protection against splashes during transfer.
In Solution	Chemical-resistant gloves (e.g., Viton or butyl rubber), safety goggles, face shield, chemical-resistant apron over lab coat.	Protects against splashes of the dissolved, corrosive solution.
High-Energy Operations	As above, with potential for a respirator if aerosolization is possible.	For procedures like sonication or vigorous mixing that may generate aerosols.

Experimental Protocol: Safe Weighing and Dissolving of 2,3-Dimethylphenol

This protocol provides a self-validating system for safely preparing a solution of **2,3-Dimethylphenol**. Each step is designed to minimize exposure risk.

- Preparation:
 - Don the appropriate PPE (double gloves, lab coat, safety goggles, face shield).
 - Verify that the chemical fume hood is functioning correctly (check airflow monitor).
 - Place a plastic-backed absorbent liner on the work surface inside the fume hood to contain any minor spills. .
- Weighing:
 - Tare a suitable container on the balance inside the fume hood.
 - Carefully transfer the required amount of solid **2,3-Dimethylphenol** to the container using a spatula. Avoid creating dust. If dust is generated, allow it to settle before proceeding.
 - Securely close the stock container immediately after dispensing. .
- Dissolution:
 - Place the container with the weighed solid onto a stir plate inside the fume hood.
 - Slowly add the chosen solvent to the container. The slow addition minimizes the risk of splashing.
 - Add a magnetic stir bar and begin gentle stirring to facilitate dissolution. Do not heat unless the experimental procedure explicitly requires it, and ensure proper ventilation. .
- Cleanup:
 - Carefully wipe down the spatula and any affected surfaces with a damp cloth or paper towel.

- Dispose of the absorbent liner and cleaning materials as solid hazardous waste.
- Remove the outer pair of gloves and dispose of them as hazardous waste before exiting the fume hood.
- Wash hands thoroughly after the procedure is complete.

Section 5: Accidental Release and Disposal

- Accidental Release:
 - Evacuate non-essential personnel from the area. Isolate the spill area for at least 25 meters (75 feet) for solids.[\[11\]](#)
 - Ensure adequate ventilation.
 - Wear appropriate PPE, including respiratory protection.[\[5\]](#)
 - For small spills, dampen the solid material with 60-70% ethanol to prevent dust from becoming airborne.[\[11\]](#)
 - Carefully sweep or scoop the dampened material into a suitable, labeled container for hazardous waste disposal.[\[3\]](#)[\[11\]](#)
 - Do not flush the chemical into surface water or the sanitary sewer system.[\[3\]](#) .
- Waste Disposal:
 - Dispose of **2,3-Dimethylphenol** waste and contaminated materials in a designated, sealed, and properly labeled hazardous waste container.[\[3\]](#)
 - Waste disposal methods must comply with all local, regional, and national hazardous waste regulations.[\[3\]](#) Chemical waste generators are responsible for correctly classifying the waste.[\[3\]](#)

Section 6: Toxicological and Ecological Profile

Human Toxicology

The high toxicity of **2,3-Dimethylphenol** is a primary concern. Its corrosive properties are due to its phenolic nature, which denatures proteins and can cause rapid tissue necrosis upon contact.

- **Acute Toxicity Data:** The following values underscore the significant risk from acute exposure.

Route	Species	Value	Source(s)
Oral LD50	Rat	562 mg/kg	[9][10]
Dermal LD50	Rabbit	1,040 mg/kg	[9][10]
Intravenous LD50	Mouse	56 mg/kg	[4][9]

- **Systemic Effects:** Beyond its corrosive effects, chronic exposure or significant acute absorption may lead to liver and kidney damage.[11] Symptoms of systemic exposure can include dizziness, headache, nausea, and in severe cases, coma.[11]

Ecological Hazards

2,3-Dimethylphenol is classified as toxic to aquatic organisms and may cause long-term adverse effects in the aquatic environment.[9][10] This necessitates stringent controls to prevent its release into drains or waterways. It is designated as a Water Hazard Class 3 (extremely hazardous for water) in Germany.[10]

Conclusion

2,3-Dimethylphenol is an indispensable reagent in many areas of chemical research and development. However, its hazardous properties—acute toxicity, corrosivity, and environmental danger—require a level of respect and caution that goes beyond mere procedural compliance. By understanding the causality behind safety protocols, implementing robust risk assessments, and preparing for emergency scenarios, researchers can handle this compound safely and effectively, ensuring both personal safety and the integrity of their work.

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